

Toxicity Profile and Recommended Doses for Berzosertib Combinations

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Compound Focus: Berzosertib

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Combination Therapy	Most Common Grade ≥ 3 Toxicities (Frequency)	Recommended Phase 2 Dose (RP2D) / Maximum Tolerated Dose (MTD)	Key Dose Reduction Triggers & Context
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| **Berzosertib + Cisplatin + Veliparib** [1] [2] | Anemia (37.7%), Thrombocytopenia (32.1%), Leukopenia (24.5%), Neutropenia (22.6%), Lymphopenia (20.8%) [1]. | Cisplatin: 40 mg/m² (D1/D8) **Berzosertib**: 210 mg/m² (D2/D9) Veliparib: 200 mg BID (D1-3, D8-10) [1] [2]. | **High rate of dose modifications**: 66% of patients required at least one dose reduction [1] [2]. Myelosuppression was the primary challenge. | | **Berzosertib + Cisplatin** [3] [4] | Neutropenia (20.0%), Anemia (16.7%) [3]. | **Berzosertib**: 140 mg/m² (D2/D9) Cisplatin: 75 mg/m² (D1) [3] [4]. | Two DLTs observed: Grade 3 hypersensitivity reaction and Grade 3 increase in alanine aminotransferase [3]. | | **Berzosertib + Irinotecan** [5] | Lymphopenia (30%), Neutropenia (29%), Anemia (25%) [5]. | **Berzosertib**: 270 mg/m² + Irinotecan: 180 mg/m² (every 2 weeks) [5]. | Two Dose-Limiting Toxicities (DLTs) of febrile neutropenia occurred at the RP2D [5]. |

Clinical Management Strategies

Based on the trial protocols, here are the general principles for managing these therapies:

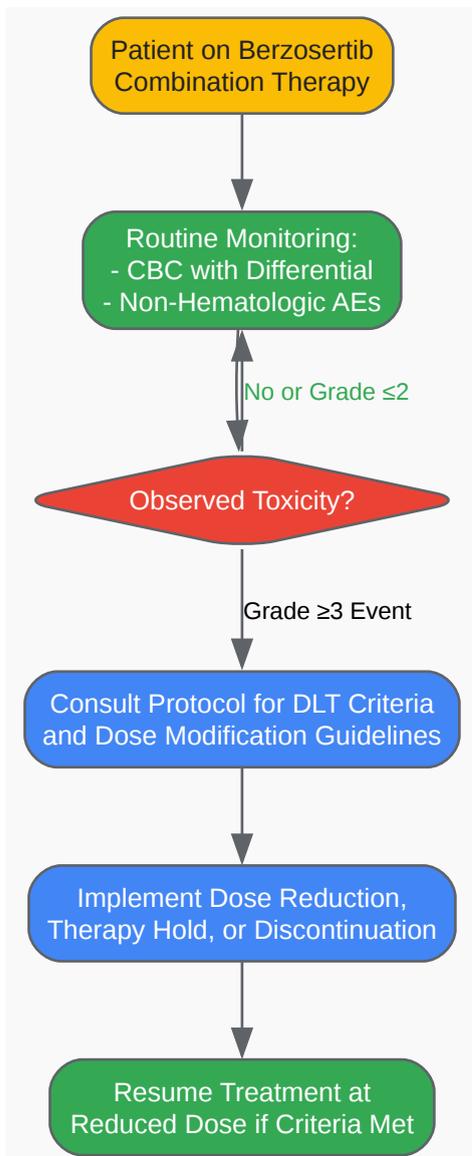
- **Myelosuppression Monitoring and Management:** The high incidence of hematological toxicities, particularly in the triplet therapy, necessitates **close monitoring of complete blood counts (CBC)**.

The high rate of dose reductions (66% in the triplet therapy trial) shows that proactive dose modification is a standard and expected part of patient management [1] [2].

- **Cisplatin-Specific Adjustments:** One trial protocol allowed for a **cisplatin hold or discontinuation** for patients who were on study for at least six cycles, specifically to manage cumulative neurotoxicity. Patients with symptomatic hearing loss were referred for audiograms [1].
- **Veliparib-Specific Adjustments:** In the triplet therapy trial, the protocol stated that for patients with persistent anemia requiring transfusion but who were still deriving clinical benefit, discontinuation of veliparib alone could be considered at the principal investigator's discretion [1].
- **DLT Definition:** The trials defined Dose-Limiting Toxicities (DLTs) typically as **Grade 4 neutropenia lasting >5 days or febrile neutropenia, Grade 4 thrombocytopenia, and any Grade 3-4 non-hematologic toxicities** related to the study drug during cycle 1. This definition guides what events should trigger immediate dose evaluation [1].

Workflow for Clinical Dose Management

The following diagram outlines the general decision-making process for managing doses of **Berzosertib** combination therapy based on the clinical trial protocols.



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Key Considerations for Protocol Design

For researchers designing their own studies or management protocols, the evidence suggests:

- **Toxicity Overlap is Key:** The safety profile is dominated by myelosuppression, which is an expected effect of the partnered chemotherapies (cisplatin, irinotecan). The ATR inhibitor **berzosertib** can potentiate these effects [1] [6].
- **Dose Reduction is Common:** A high rate of dose reduction should be anticipated and built into study protocols, rather than viewed as a failure of the regimen [1] [2].

- **Consult Original Protocols:** For the most precise, step-by-dose modification instructions (e.g., how many dose levels to reduce for specific grades of neutropenia), consulting the full clinical trial protocol documents on repositories like ClinicalTrials.gov is essential.

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